

# A Researcher's Guide to Calcium Carbonate-13C: Suppliers, Purchasing, and Key Applications

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## Compound of Interest

Compound Name: Calcium carbonate-13C

Cat. No.: B1591318

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For researchers, scientists, and professionals in drug development, sourcing high-quality stable isotope-labeled compounds is a critical step in ensuring the accuracy and reliability of experimental data. **Calcium carbonate-13C** ( $^{13}\text{CaCO}_3$ ), a non-radioactive labeled analog of calcium carbonate, serves as a valuable tool in a variety of research applications, from metabolic studies to drug delivery. This technical guide provides an in-depth overview of **Calcium carbonate-13C**, including a comparative summary of suppliers, purchasing options, and detailed experimental protocols for its key applications.

## Suppliers and Purchasing Options for Calcium Carbonate-13C

Sourcing **Calcium carbonate-13C** requires careful consideration of factors such as isotopic purity, chemical purity, available quantities, and cost. Several reputable suppliers offer this stable isotope, each with varying product specifications and purchasing options. Below is a comparative table summarizing the offerings from prominent vendors.

Supplier	Product Name	Isotopic Purity	Chemical Purity	Available Quantities
Sigma-Aldrich	Calcium carbonate-13C	≥99 atom % <sup>13</sup> C	≥98%	1 g, 5 g (custom packaging available)
Cambridge Isotope Laboratories, Inc.	Calcium carbonate ( <sup>13</sup> C, 99%)	99%	98% <sup>[1]</sup>	1 g (other sizes may be available upon request) <sup>[1]</sup>
MedchemExpress	Calcium carbonate-13C	≥99.8%	≥98%	50 mg, 100 mg, 250 mg (custom quotes available)
Fisher Scientific (distributor for Cambridge Isotope Laboratories)	CALCIUM CARBONATE ( <sup>13</sup> C, 99%), 1 G	99%	Not specified	1 g <sup>[2]</sup>
Eurisotop (subsidiary of Cambridge Isotope Laboratories)	CALCIUM CARBONATE ( <sup>13</sup> C, 99%)	99%	98%	1 g

Note: Pricing is subject to change and may vary based on institutional agreements and quantity. It is recommended to contact the suppliers directly for the most up-to-date pricing and availability.

## Key Applications and Experimental Protocols

**Calcium carbonate-13C** has emerged as a critical tool in several areas of scientific research, primarily due to the stability of the <sup>13</sup>C isotope, which allows for non-radioactive tracing and analysis.

## Gastric Acid Secretion Measurement: The $^{13}\text{C}$ -Calcium Carbonate Breath Test

A significant application of **Calcium carbonate- $^{13}\text{C}$**  is in the non-invasive measurement of gastric acid secretion via the  $^{13}\text{C}$ -Calcium Carbonate Breath Test.[3][4] This test is particularly valuable in clinical research and drug development for assessing the efficacy of acid-suppressing medications.

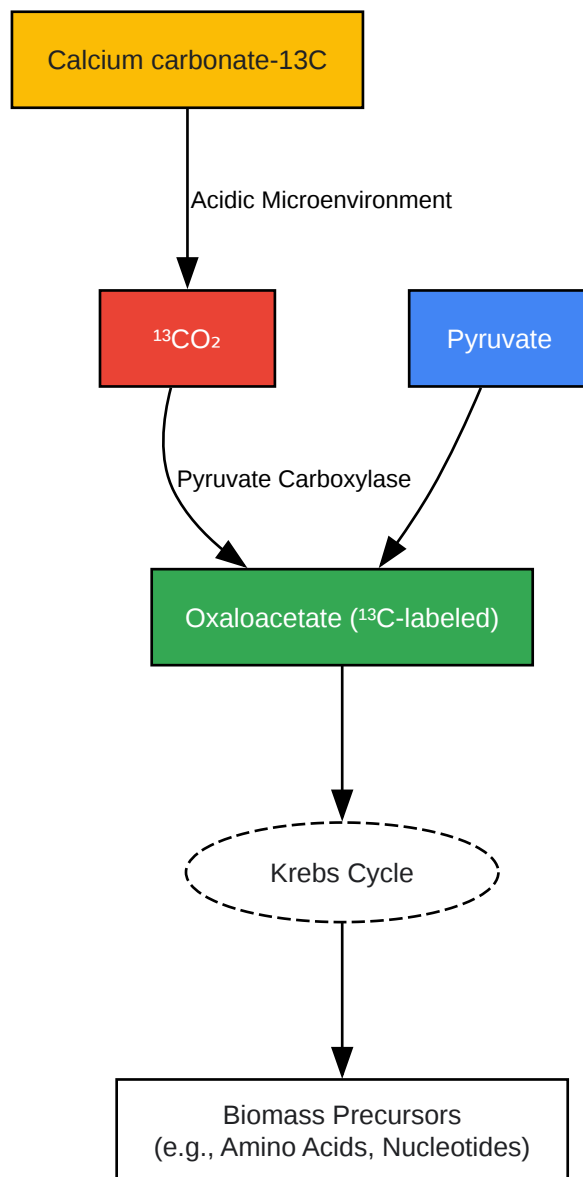
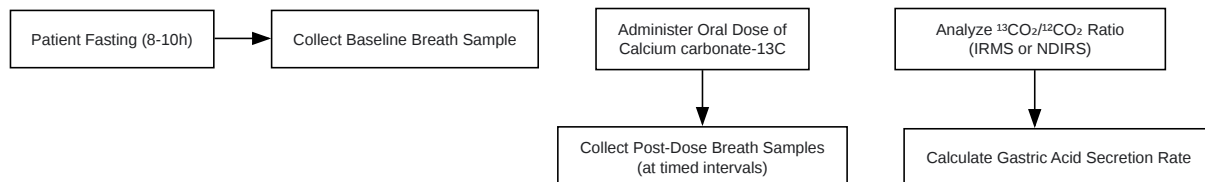
### Principle:

Orally administered  $^{13}\text{CaCO}_3$  reacts with gastric acid (HCl) to produce  $^{13}\text{CO}_2$  gas. This labeled carbon dioxide is absorbed into the bloodstream and subsequently exhaled. The amount of  $^{13}\text{CO}_2$  in the breath is directly proportional to the amount of gastric acid secreted.

### Experimental Protocol:

- **Patient Preparation:** The patient should fast overnight (at least 8-10 hours) before the test.
- **Baseline Breath Sample:** A baseline breath sample is collected before the administration of  $^{13}\text{CaCO}_3$ . The patient exhales into a collection bag or tube.
- **Administration of  $^{13}\text{CaCO}_3$ :** A precise dose of  $^{13}\text{CaCO}_3$  (typically 50-100 mg) is dissolved in water and ingested by the patient.
- **Post-Dose Breath Sample Collection:** Breath samples are collected at regular intervals (e.g., every 15 minutes for the first hour and every 30 minutes for the subsequent hour).
- **Sample Analysis:** The collected breath samples are analyzed using an isotope ratio mass spectrometer (IRMS) or a non-dispersive infrared spectrometer (NDIRS) to determine the ratio of  $^{13}\text{CO}_2$  to  $^{12}\text{CO}_2$ .
- **Data Analysis:** The change in the  $^{13}\text{CO}_2/^{12}\text{CO}_2$  ratio from baseline is used to calculate the rate of gastric acid secretion.

Workflow for the  $^{13}\text{C}$ -Calcium Carbonate Breath Test:



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